

A Technical Guide to Monononyl Phthalate-d4: Physicochemical Characteristics and Analytical Applications

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Compound of Interest

Compound Name: Monononyl Phthalate-d4

Cat. No.: B1152477

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This guide provides an in-depth overview of the physicochemical characteristics of **Monononyl Phthalate-d4**, a critical component in modern analytical chemistry. It details its properties, its essential role as a deuterated internal standard in mass spectrometry, and the experimental protocols for its application.

Core Physicochemical Characteristics

Monononyl Phthalate-d4 is a deuterated form of Monononyl Phthalate, where four hydrogen atoms on the benzene ring have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis.^{[1][2]} Its physical and chemical properties are nearly identical to its non-deuterated counterpart, with the key difference being its molecular weight.

The table below summarizes the key physicochemical data for **Monononyl Phthalate-d4**.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₀ D ₄ O ₄	[3][4][5]
Molecular Weight	296.39 g/mol	[3][5]
Unlabeled CAS Number	24539-59-1	[3][4]
Appearance	White to Off-White Solid	[6]
Melting Point	42 - 44°C	[6]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[6]
Storage Temperature	Refrigerator	[6]

The Role of Deuterated Internal Standards in Quantitative Analysis

In quantitative analysis, particularly with liquid chromatography-mass spectrometry (LC-MS), achieving accuracy and precision is paramount.[1] Deuterated internal standards are considered the "gold standard" because they exhibit nearly identical chemical and physical behavior to the analyte of interest.[1][7][8]

By introducing a known amount of **Monononyl Phthalate-d4** into a sample at the beginning of the preparation process, it acts as a perfect mimic for the endogenous Monononyl Phthalate.[1] Any loss of the target analyte during sample extraction, cleanup, or variations in ionization efficiency within the mass spectrometer is mirrored by the deuterated standard.[1][7] This allows for highly accurate quantification because the ratio of the analyte's signal to the internal standard's signal remains constant, correcting for potential errors.[7]

The workflow for using a deuterated internal standard is a foundational process in bioanalytical and environmental testing.

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References

- 1. benchchem.com [benchchem.com]
- 2. resolvemass.ca [resolvemass.ca]
- 3. scbt.com [scbt.com]
- 4. mono-n-Nonyl Phthalate-3,4,5,6-d4 | LGC Standards [lgcstandards.com]
- 5. clearsynth.com [clearsynth.com]
- 6. Monononyl Phthalate-d4 CAS#: [m.chemicalbook.com]
- 7. texilajournal.com [texilajournal.com]
- 8. researchgate.net [researchgate.net]
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